

Application of Mesosulfuron-methyl in Integrated Weed Management Programs: Application Notes and Protocols

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Compound of Interest

Compound Name: **Mesosulfuron-methyl**

Cat. No.: **B1676312**

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Introduction

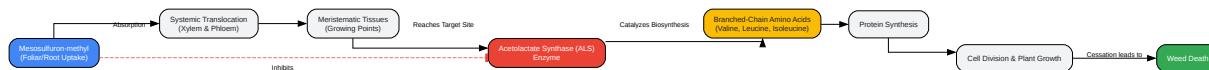
Mesosulfuron-methyl is a selective, post-emergence herbicide belonging to the sulfonylurea chemical class.^{[1][2]} It is a systemic compound with foliar and soil activity, primarily used for the control of annual grass weeds and some broadleaf weeds in wheat and triticale.^{[2][3][4]} As a Group B herbicide, its mode of action is the inhibition of the acetolactate synthase (ALS) enzyme.^[2] This characteristic makes it a crucial component in integrated weed management (IWM) programs, particularly in strategies aimed at managing and preventing herbicide resistance.^{[1][5]} **Mesosulfuron-methyl** is often formulated with a safener, such as mefenpyr-diethyl, to enhance crop safety.^{[6][7]}

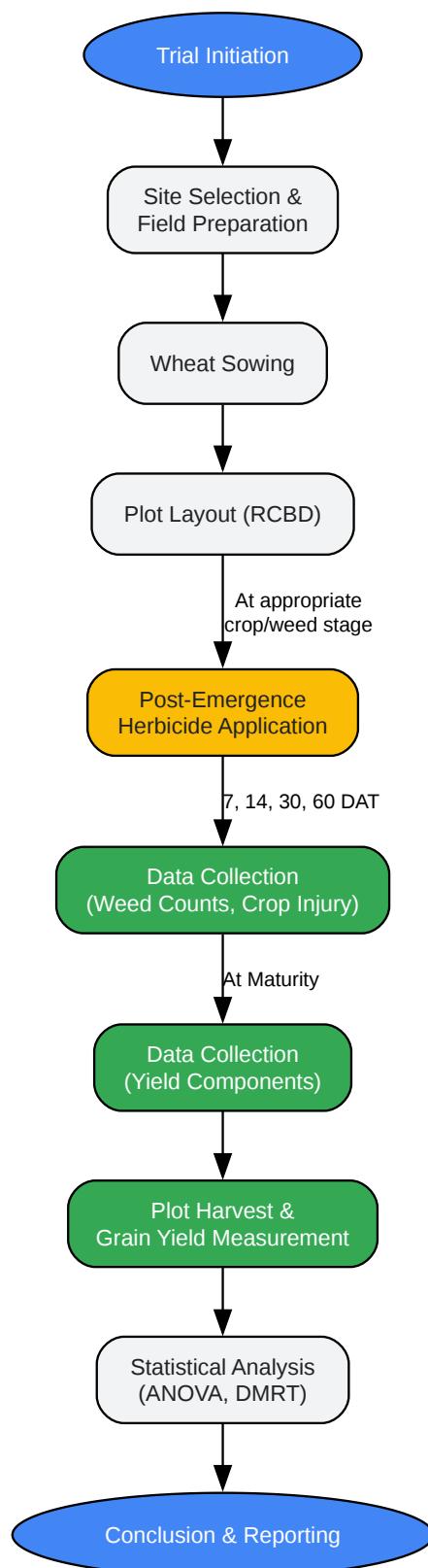
Mechanism of Action

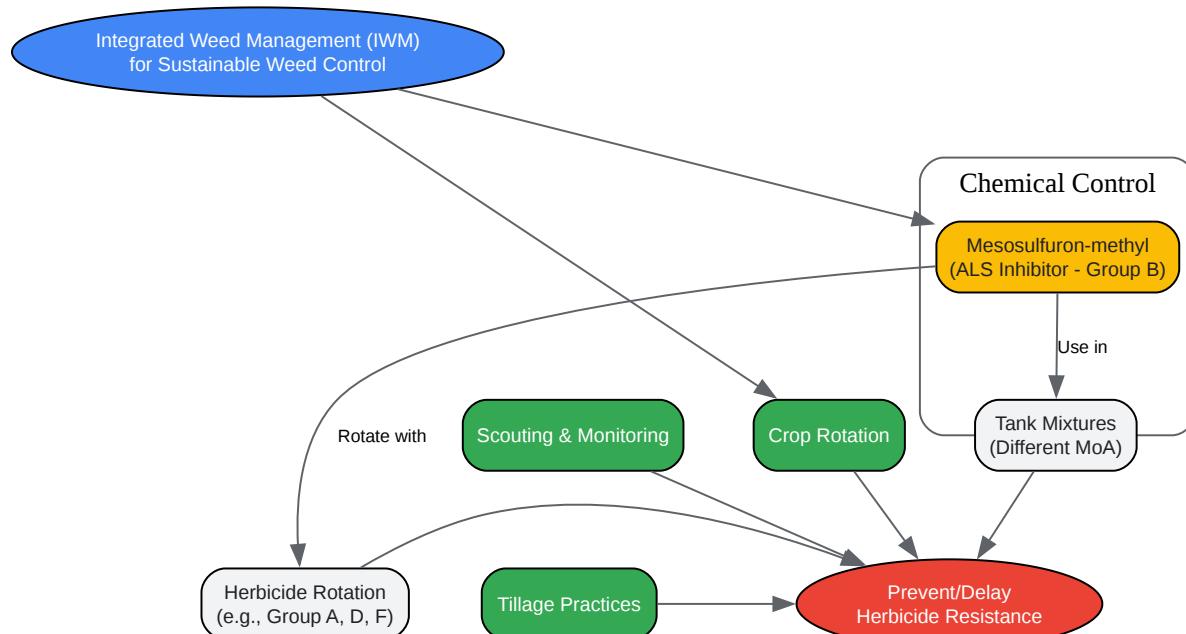
The primary target of **Mesosulfuron-methyl** is the enzyme acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS).^{[1][8]} This enzyme is essential for the biosynthesis of branched-chain amino acids: valine, leucine, and isoleucine.^[1] These amino acids are vital for protein synthesis and, consequently, plant growth.^[1]

Upon application, **Mesosulfuron-methyl** is absorbed through the foliage and roots and translocated systemically via the xylem and phloem to the meristematic tissues where it exerts its effect.^{[1][9]} By inhibiting the ALS enzyme, the herbicide halts the production of these essential amino acids, leading to a rapid cessation of cell division and plant growth.^{[4][8]} Visible

symptoms, such as yellowing (chlorosis) and necrosis of the growing points, develop over time, ultimately leading to weed death.[3]







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References

- 1. pomais.com [pomais.com]
- 2. apvma.gov.au [apvma.gov.au]
- 3. cdms.net [cdms.net]
- 4. nre.tas.gov.au [nre.tas.gov.au]
- 5. pomais.com [pomais.com]

- 6. Seed dressing with mefenpyr-diethyl as a safener for mesosulfuron-methyl application in wheat: The evaluation and mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
- 7. 4farmers.com.au [4farmers.com.au]
- 8. Mesosulfuron-methyl | C17H21N5O9S2 | CID 11409499 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. awiner.com [awiner.com]
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